

Application Notes and Protocols for ML283 in Replicon Systems

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Compound of Interest

Compound Name: ML283

Cat. No.: B10763839

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Introduction

ML283 is a potent and selective small molecule inhibitor of viral helicases, initially identified as an inhibitor of the Hepatitis C Virus (HCV) NS3 helicase.[1] Subsequent research has demonstrated its efficacy against the nonstructural protein 13 (nsp13) helicase of SARS-CoV-2.[2] This dual activity makes **ML283** a valuable tool for studying the replication of both HCV and SARS-CoV-2 in replicon systems. These systems are powerful tools in antiviral drug discovery as they allow for the study of viral replication in a BSL-2 laboratory setting, bypassing the need for infectious virus.[3]

These application notes provide a comprehensive overview of the use of **ML283** in HCV and SARS-CoV-2 replicon systems, including its mechanism of action, quantitative data on its activity, and detailed experimental protocols.

Mechanism of Action

ML283 targets the helicase enzyme of both HCV (NS3) and SARS-CoV-2 (nsp13). These helicases are essential for viral replication, as they unwind the double-stranded RNA

intermediates that form during the replication process. By inhibiting the helicase, **ML283** effectively blocks viral RNA synthesis and, consequently, viral replication.^{[1][2]}

Data Presentation

The following tables summarize the available quantitative data for **ML283**.

Table 1: In Vitro Inhibitory Activity of **ML283** against HCV Helicase

Target	Genotype	Assay Type	IC50 (μM)	Reference
NS3 Helicase	1b (con1)	Biochemical	2.6 ± 1	
NS3 Helicase	2a (JFH1)	Biochemical	3.9 ± 1	

Table 2: Antiviral and Cytotoxicity Data for **ML283** in HCV Replicon System

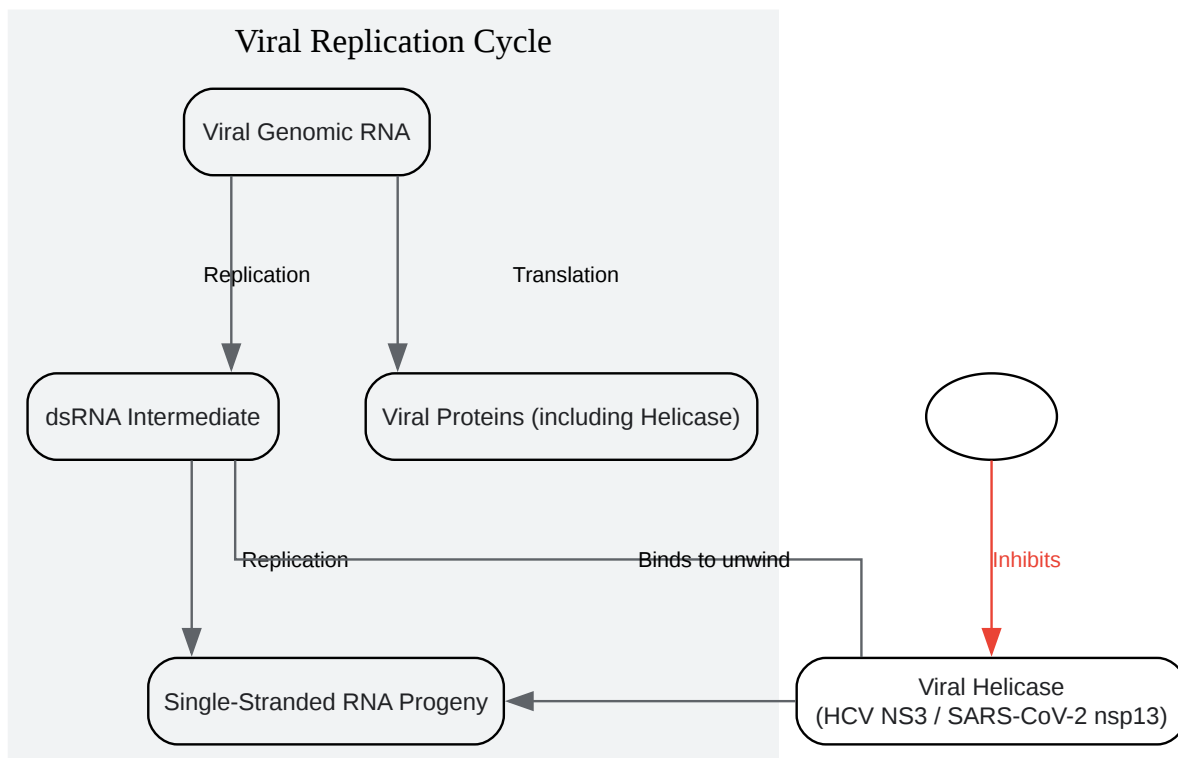
Parameter	Cell Line	Value	Reference
Replicon Inhibition	Huh-7 based	54 ± 10 % at 10 μM	
Cell Viability	Huh-7 based	112 ± 4 % at 10 μM	

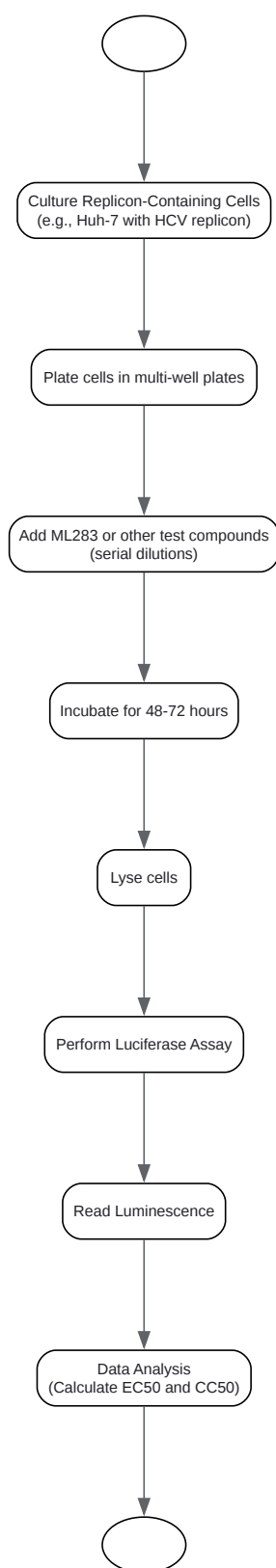
Note: A specific EC50 value for **ML283** in a SARS-CoV-2 replicon system is not readily available in the public domain based on conducted searches. However, its potent inhibition of the purified SARS-CoV-2 nsp13 helicase has been documented.

Signaling Pathways and Experimental Workflows

Signaling Pathway of Helicase Inhibition

The following diagram illustrates the general mechanism of action of **ML283** in inhibiting viral replication by targeting the viral helicase.





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References

- 1. Analogs of NIH Molecular Probe ML283 Are Potent SARS-CoV-2 Helicase Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. SARS-CoV-2 replicon for high-throughput antiviral screening - PMC [pmc.ncbi.nlm.nih.gov]
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